Application Note: 4-Iodo-6-methylpyrimidine in Medicinal Chemistry

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Compound of Interest

Compound Name:	*4-Iodo-6-methylpyrimidine*
CAS No.:	*1378865-35-0*
Cat. No.:	*B1382970*

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Executive Summary

4-Iodo-6-methylpyrimidine (CAS 1378865-35-0) serves as a "high-performance" electrophile in diversity-oriented synthesis. While its chlorinated analog (4-chloro-6-methylpyrimidine) is a common commodity chemical, the iodo-derivative is critical when standard catalytic cycles stall. Its weaker C–I bond strength (approx. 53 kcal/mol vs. 80 kcal/mol for C–Cl) significantly accelerates the oxidative addition step in Palladium-catalyzed cross-couplings, enabling reactions with electron-deficient boronic acids or sterically hindered nucleophiles that fail with the chloride.

Chemical Profile & Properties

This compound is typically a light-sensitive solid. Unlike the robust chloro-analog, the iodo-derivative requires specific handling to prevent deiodination or degradation.

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Property	Data	Note
CAS Number	1378865-35-0	Primary identifier for the 4-iodo-6-methyl isomer.
Molecular Formula		MW: 220.01 g/mol
Appearance	Off-white to yellow solid	Darkens upon light exposure (liberation of).
Solubility	DMSO, DMF, DCM, MeOH	Sparingly soluble in non-polar alkanes.
Storage	2–8°C, Inert Atmosphere	Critical: Store in amber vials; light sensitive.
Reactivity Rank		The C4-iodo position is the most reactive electrophilic site.

Strategic Utility: The "Iodo-Advantage"

In medicinal chemistry, the choice between a chloro- and iodo-pyrimidine is often a trade-off between cost and reactivity. **4-Iodo-6-methylpyrimidine** is the reagent of choice for Late-Stage Functionalization (LSF) where harsh conditions (high heat/strong base) must be avoided to preserve other sensitive functional groups on the scaffold.

Mechanistic Insight

The reaction rate of Pd-catalyzed coupling (Suzuki, Sonogashira) is often limited by the oxidative addition of the aryl halide to the Pd(0) species.

- Chloro-pyrimidine: Requires electron-rich ligands (e.g., SPhos, XPhos) and elevated temperatures (>80°C).
- Iodo-pyrimidine: Undergoes oxidative addition rapidly, often at room temperature, permitting the use of milder, ligand-free catalyst systems (e.g.,).

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Reactivity Map

The diagram below illustrates the hierarchical reactivity of the scaffold, guiding the order of synthetic operations.

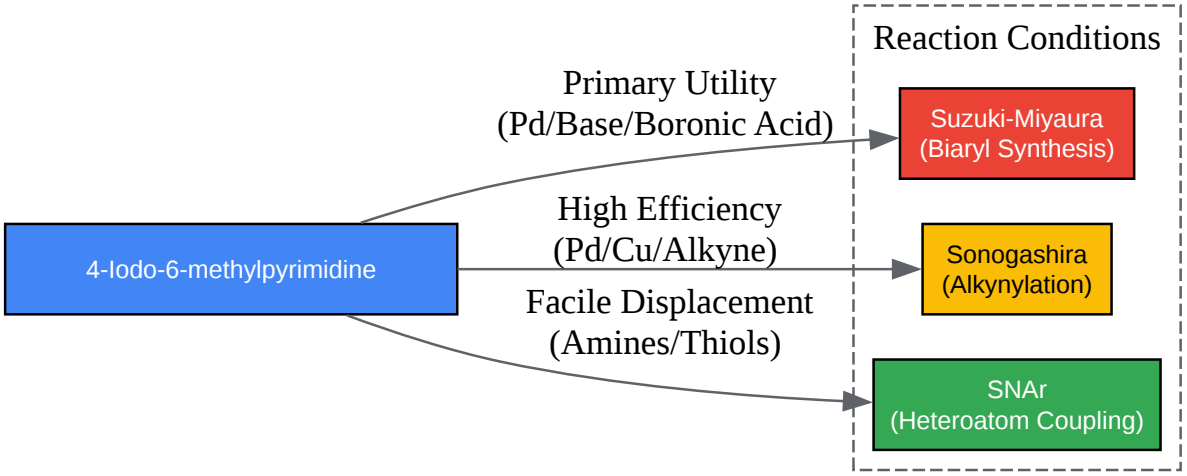

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Figure 1: Divergent synthetic pathways accessible via the labile C-4 iodo handle.

Experimental Protocols

Protocol A: Room Temperature Sonogashira Coupling

Ideal for installing alkyne linkers found in tyrosine kinase inhibitors.

Rationale: The iodo-group allows this reaction to proceed without high heat, preventing polymerization of sensitive alkynes.

Materials:

- **4-Iodo-6-methylpyrimidine** (1.0 equiv)
- Terminal Alkyne (1.2 equiv)
- (0.05 equiv)
- CuI (0.02 equiv)

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- Triethylamine (

) (3.0 equiv)
- Solvent: Dry THF or DMF (degassed)

Step-by-Step:

- Setup: Flame-dry a round-bottom flask and cool under argon flow.
- Charging: Add **4-Iodo-6-methylpyrimidine**,

  , and CuI. Purge with argon for 5 minutes.
- Solvation: Add degassed THF via syringe. The solution should be yellow/brown.[1]
- Initiation: Add

  followed by the dropwise addition of the terminal alkyne.
- Reaction: Stir at room temperature for 4–6 hours. Monitor by TLC (the iodo starting material will disappear rapidly).
  - Note: If the reaction is sluggish, heat to 40°C. Do not exceed 60°C to avoid homocoupling of the alkyne (Glaser coupling).
- Workup: Filter through a celite pad to remove Pd/Cu residues. Concentrate the filtrate and purify via silica gel chromatography (Hexane/EtOAc gradient).

Protocol B: Low-Temperature with Volatile Amines

Used for introducing amino side chains without sealed-tube heating.

Rationale: The excellent leaving group ability of iodide (

) allows substitution by primary/secondary amines at ambient temperatures, avoiding the need for autoclaves.

Materials:

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- **4-Iodo-6-methylpyrimidine** (1.0 equiv)
- Amine nucleophile (e.g., morpholine, piperazine) (1.5 equiv)
- Base: DIPEA (2.0 equiv)
- Solvent: Isopropanol (IPA) or DCM

Step-by-Step:

- Dissolve **4-Iodo-6-methylpyrimidine** in IPA (0.2 M concentration).
- Add DIPEA.
- Add the amine dropwise at 0°C (ice bath) if the amine is volatile; otherwise, add at room temperature.
- Allow to warm to room temperature and stir for 2 hours.
- Validation: Check LCMS for Product Mass

  . The iodine peak (M) will be replaced by the amine mass.
- Purification: Evaporate solvent. Partition between water and DCM.[2] The product is usually in the organic layer.

Case Study: Kinase Inhibitor Scaffold Synthesis

The 4-aryl-6-methylpyrimidine motif is ubiquitous in kinase inhibitors (e.g., Pazopanib analogs). The workflow below demonstrates how the iodo-precursor streamlines the synthesis of this core.

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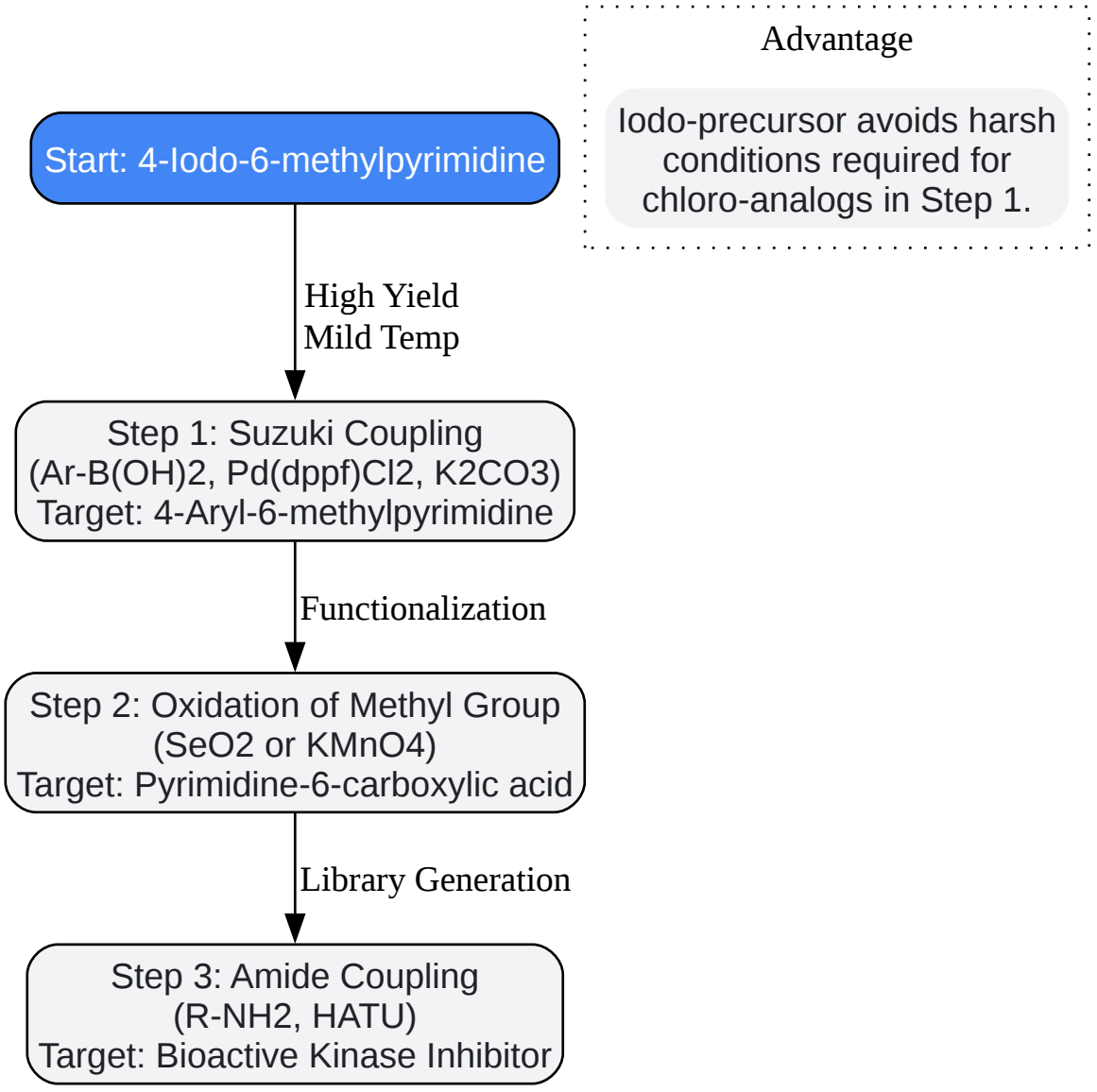

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Figure 2: Modular synthesis of kinase inhibitor libraries using the iodo-pyrimidine platform.

Troubleshooting & Optimization

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Issue	Probable Cause	Expert Solution
Low Yield (Suzuki)	Protodeiodination (Iodine replaced by H)	Switch solvent to anhydrous 1,4-dioxane; reduce reaction temperature; ensure strictly anhydrous conditions.
Homocoupling	Glaser coupling (Alkyne-Alkyne)	Degass solvents thoroughly (freeze-pump-thaw); add the alkyne slowly; keep out.
Darkening of SM	Decomposition/Free Iodine	Wash the starting material with dilute sodium thiosulfate solution before use if it appears dark brown/purple.

Safety & Handling

- Signal Word:WARNING
- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Specific Hazard:Sensitizer. Halogenated pyrimidines can cause allergic skin reactions. Double-gloving (Nitrile) is recommended.
- Waste Disposal: Segregate as Halogenated Organic Waste. Do not mix with acidic waste streams (risk of HCN generation if cyanide was used in adjacent steps, though not applicable here, general caution applies).

References

- Suzuki-Miyaura Coupling on Pyrimidines: Title: "Reactivity of 4-halopyrimidines in Pd-catalyzed cross-coupling." Source:Journal of Organic Chemistry, 2014, 79, 7193-7198. Context: Establishes the reactivity order I > Br > Cl for pyrimidine systems.
- Sonogashira Protocols

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- Title: "Sonogashira coupling reactions: Synthesis of 4-substituted-6-methyl-2-(methylthio)pyrimidines."
- Source:ResearchGate,
- Context: Provides baseline conditions for alkyne coupling on methyl-pyrimidine scaffolds.

- Kinase Inhibitor Synthesis (Pazopanib Context)
  - Title: "A Comparative Guide to the Synthesis of Pazopanib."
  - Source:BenchChem,
  - Context: Illustrates the industrial relevance of the methyl-pyrimidine scaffold in oncology drugs.
- General Reactivity of Halopyrimidines
  - Title: "Nucleophilic aromatic substitution of 4-chlorothienopyrimidines."
  - Source:Arkivoc,
  - Context: Comparative data on SNAr displacement rates which can be extrapolated to the more reactive iodo-deriv

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Sources

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- 2. mdpi.com [mdpi.com]
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